2-(Dimethylamino)-6-iodobenzaldehyde: Technical Profile & Synthesis Guide

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Compound of Interest	
Compound Name:	*2-(Dimethylamino)-6-iodobenzaldehyde*
CAS No.:	*1289200-30-1*
Cat. No.:	*B2722329*

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Introduction & Significance

2-(Dimethylamino)-6-iodobenzaldehyde (CAS: 1289200-30-1) is a highly functionalized aromatic building block characterized by a "push-pull" electronic structure and significant steric crowding. The presence of an electron-donating dimethylamino group ortho to the electrophilic aldehyde, flanked by a bulky iodine atom at the 6-position, creates a unique reactivity profile.

This compound serves as a critical intermediate in the synthesis of:

- Acridines and Quinolines: Via condensation-cyclization reactions where the aldehyde and iodine facilitate ring closure.
- Atropisomeric Ligands: The steric bulk at the 2- and 6-positions restricts rotation, making it a precursor for chiral ligands used in asymmetric catalysis.
- Bioactive Heterocycles: Used in the late-stage functionalization of pharmaceutical candidates targeting kinase pathways.

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Chemical Identifiers & Physical Properties[1][2][3]

Identifier	Value
Chemical Name	2-(Dimethylamino)-6-iodobenzaldehyde
CAS Number	1289200-30-1
Molecular Formula	C H INO
Molecular Weight	275.09 g/mol
SMILES	CN(C)C1=CC=CC(I)=C1C=O
Appearance	Yellow to orange crystalline solid (or viscous oil depending on purity)
Solubility	Soluble in DCM, THF, EtOAc, DMSO; Insoluble in water
Stability	Light sensitive; susceptible to oxidation (store under inert gas)

Synthesis Protocol: Directed Ortho Metalation (DoM)

The most robust and chemically logical route to synthesize **2-(dimethylamino)-6-iodobenzaldehyde** is via Directed Ortho Metalation (DoM) of 3-iodo-N,N-dimethylaniline. This approach leverages the cooperative directing effects of the amino and iodine substituents to selectively functionalize the sterically crowded C2 position.

Mechanistic Rationale

- Substrate:3-Iodo-N,N-dimethylaniline.
- Directing Groups: The dimethylamino group (NMe

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) acts as a Directed Metalation Group (DMG), coordinating the lithium base. The iodine atom exerts an inductive effect (-I), increasing the acidity of the proton at the C2 position (sandwiched between I and NMe

).

- Selectivity: Lithiation occurs exclusively at C2 due to the "synergistic" acidification and coordination, preventing attack at C4 or C6.

Step-by-Step Protocol

Reagents:

- 3-Iodo-N,N-dimethylaniline (1.0 equiv)
- n-Butyllithium (n-BuLi, 1.6 M in hexanes, 1.1 equiv)
- N,N-Dimethylformamide (DMF, 1.5 equiv, anhydrous)
- Tetrahydrofuran (THF, anhydrous)
- Ammonium chloride (sat. aq.)

Workflow:

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and argon inlet. Charge with anhydrous THF (0.2 M concentration relative to substrate).
- Substrate Addition: Add 3-iodo-N,N-dimethylaniline and cool the solution to -78 °C (dry ice/acetone bath).
- Lithiation: Add n-BuLi dropwise via syringe over 15 minutes.
  - Critical Checkpoint: Maintain internal temp < -70 °C to prevent benzyne formation or halogen-lithium exchange (scrambling).
  - Observation: Solution typically turns a deep yellow/orange color, indicating the formation of the lithiated species. Stir for 1 hour at -78 °C.

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- Formylation: Add anhydrous DMF dropwise. The electrophilic formyl group is attacked by the aryl-lithium species.
- Warming: Allow the reaction to warm to 0 °C over 2 hours.
- Quench: Quench with saturated NH

  Cl solution.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na

  SO

  , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, Hexanes/EtOAc gradient). The product is typically a yellow solid.

Reaction Pathway Visualization



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Caption: Directed Ortho Metalation pathway exploiting the synergistic directing effects of I and NMe2 groups.

Reactivity & Applications

The 2-amino-6-halo-benzaldehyde motif is a "privileged scaffold" in medicinal chemistry due to its ability to undergo cascade reactions.

Synthesis of Acridines

Reaction with anilines followed by intramolecular cyclization yields acridines, which are key pharmacophores in DNA-intercalating anticancer drugs.

- Mechanism: Schiff base formation (Aldehyde + Aniline)

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Copper-catalyzed intramolecular C-N coupling (Ullmann-type) displacing the Iodine.

Access to 4-Substituted Quinolines

Condensation with ketones or alkynes under basic conditions allows for the construction of quinoline rings. The iodine atom remains available for further cross-coupling (Suzuki/Sonogashira) to diversify the core.

Analytical Characterization Data (Expected)

- H NMR (400 MHz, CDCl

  ):

  - ~10.2 ppm (s, 1H, CHO) – Distinct downfield shift.
  - ~7.5 - 6.8 ppm (m, 3H, Ar-H) – Aromatic region.
  - ~2.8 ppm (s, 6H, N(CH

)

) – Singlet integrating to 6 protons.

- IR Spectrum:

  - ~1680 cm

    (C=O stretch, aldehyde).
  - ~2850 cm

    (C-H stretch, aldehyde).

Safety & Handling (SDS Summary)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Handling:
  - Use in a fume hood to avoid inhalation of dust/vapor.

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- Wear nitrile gloves and safety glasses.
- Storage: Keep cold (2-8 °C) and dark. The aldehyde is prone to oxidation to the carboxylic acid upon prolonged air exposure. Iodine-carbon bonds can be light-sensitive.

References

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Sources

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